

1-Fluoro-4-iodobenzene material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1-Fluoro-4-iodobenzene

Cat. No.: B1293370

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for 1-Fluoro-4-iodobenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **1-Fluoro-4-iodobenzene** (CAS No. 352-34-1), compiled and presented for the specific needs of laboratory and research professionals. The following sections detail the physical and chemical properties, hazard identification, safe handling protocols, and emergency procedures associated with this compound.

Chemical Identification and Physical Properties

1-Fluoro-4-iodobenzene is a substituted aromatic hydrocarbon with the molecular formula C_6H_4FI .^{[1][2]} It is commonly used in organic synthesis, particularly in cross-coupling reactions.^[3] Understanding its physical and chemical properties is fundamental to its safe handling in a laboratory setting.

Table 1: Physical and Chemical Properties of **1-Fluoro-4-iodobenzene**

Property	Value
Molecular Formula	C ₆ H ₄ FI[1][2]
Molecular Weight	222.00 g/mol [1][4]
Appearance	Colorless to light yellow liquid[1][2][3]
Odor	Faint odor or odorless[2][5]
Melting Point	-20 °C to -29 °C[1][5][6]
Boiling Point	182 - 184 °C at 760 mmHg[1][3]
Flash Point	68 °C (closed cup)[1][6]
Density	1.925 g/cm ³ at 25 °C[1][3]
Vapor Pressure	1.04 mmHg at 25°C[2]
Solubility	Insoluble in water.[2][3][5][7] Soluble in organic solvents like ethanol, acetone, and benzene.[7]
Refractive Index	1.5820 to 1.5840 at 20 °C[6][8]

Hazard Identification and GHS Classification

1-Fluoro-4-iodobenzene is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its flammability and irritant properties.

Table 2: GHS Hazard Classification

Hazard Class	Category
Flammable Liquids	Category 4[9]
Skin Corrosion/Irritation	Category 2[9][10]
Serious Eye Damage/Eye Irritation	Category 2[9][10]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3[9][10]

Signal Word: Warning[1][9][10]

Hazard Statements:

- H227: Combustible liquid.[1]
- H315: Causes skin irritation.[1][4][10]
- H319: Causes serious eye irritation.[1][10]
- H335: May cause respiratory irritation.[1][10]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure laboratory safety.

Handling:

- Avoid contact with skin and eyes.[1]
- Avoid inhalation of vapor or mist.[1]
- Use only in a well-ventilated area or outdoors.[9]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][9]
- Take precautionary measures against static discharge.[1]
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[6][9]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][4][9]
- Keep the container tightly closed.[1][9]
- Store locked up.[1][9]

- Protect from direct sunlight and light.[\[2\]](#)[\[4\]](#)[\[9\]](#)
- Incompatible materials: Strong oxidizing agents.[\[1\]](#)[\[9\]](#)

Emergency Procedures

In the event of an emergency, prompt and appropriate action is essential.

Table 3: First-Aid Measures

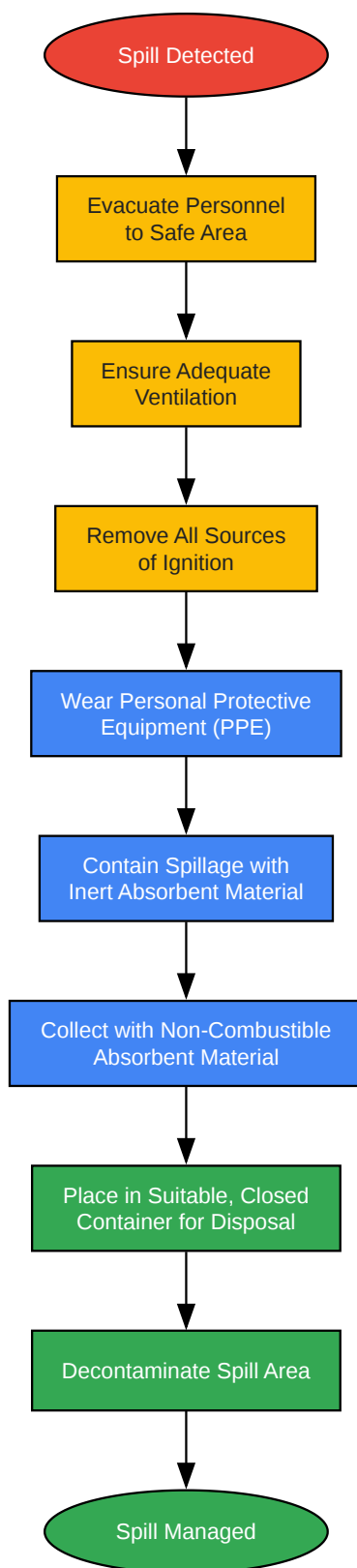
Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [1] [9]
Skin Contact	Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse. [1] [9]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1] [9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [1]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)
- Unsuitable Extinguishing Media: Do NOT use a water jet.[\[1\]](#)
- Specific Hazards: Containers may explode when heated.[\[9\]](#) Hazardous decomposition products include carbon oxides, hydrogen fluoride, and hydrogen iodide.[\[1\]](#)[\[9\]](#)

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[9\]](#)

Accidental Release Measures: In case of a spill, a systematic approach is necessary to contain and clean the affected area safely. The following workflow outlines the key steps.



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Caption: Workflow for handling a **1-Fluoro-4-iodobenzene** spill.

Toxicological and Ecological Information

Toxicological Information:

- Acute Toxicity: Data not available.[\[1\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[1\]](#)[\[9\]](#)
- Serious Eye Damage/Irritation: Causes serious eye irritation.[\[1\]](#)[\[9\]](#)
- Respiratory Sensitization: Data not available.[\[1\]](#)
- Germ Cell Mutagenicity: Data not available.[\[1\]](#)
- Carcinogenicity: Data not available.[\[1\]](#)
- Reproductive Toxicity: Data not available.[\[1\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[1\]](#)[\[9\]](#)
- Specific Target Organ Toxicity (Repeated Exposure): Data not available.[\[1\]](#)
- Aspiration Hazard: Data not available.[\[1\]](#)

Ecological Information:

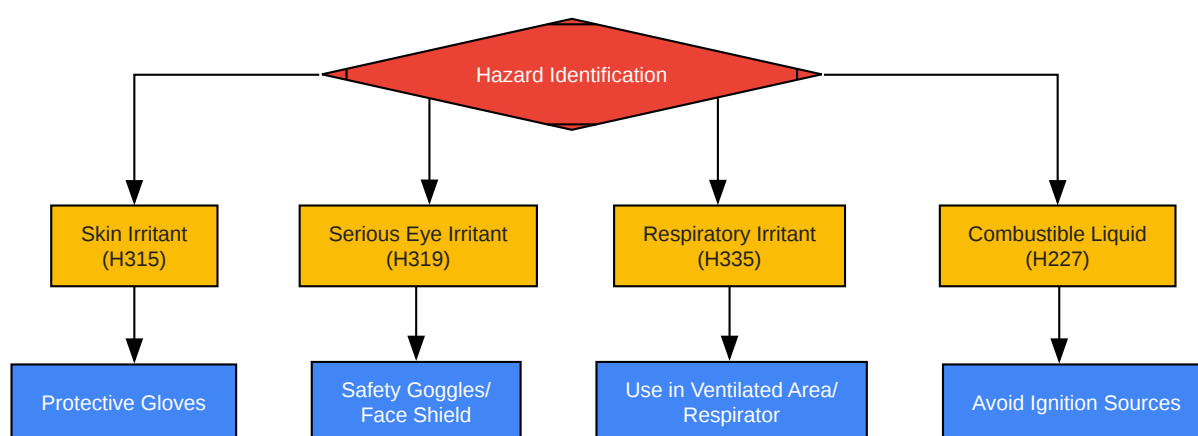
- Toxicity: Data not available.[\[1\]](#)
- General: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[1\]](#)

Experimental Protocols

The data presented in this guide is derived from standardized tests and observations as reported in Safety Data Sheets from various chemical suppliers. The methodologies for determining these values are generally based on internationally recognized guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development).

- Flash Point Determination: Typically determined using a closed-cup method (e.g., Pensky-Martens or Cleveland open-cup), which involves heating the substance in a container and introducing an ignition source at regular intervals to find the lowest temperature at which the vapors ignite.[1]
- GHS Classification: Derived from a comprehensive evaluation of the available toxicological and physical hazard data against the criteria set out in the UN's GHS purple book. This involves assessing skin and eye irritation studies (often using in vitro or animal models), and data on respiratory effects.

The following diagram illustrates the logical relationship for determining the appropriate personal protective equipment (PPE) based on the identified hazards of **1-Fluoro-4-iodobenzene**.



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Caption: PPE selection based on hazard identification.

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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